

# A Technical Guide to the Physical and Chemical Properties of Argon and Krypton

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Argon;krypton

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of the noble gases argon (Ar) and krypton (Kr). Noble gases are characterized by their chemical inertness, a quality that makes them invaluable in a wide range of scientific and medical applications. This document summarizes their key quantitative properties in easily comparable tables, details the experimental protocols used to determine these properties, and provides visualizations of key processes and pathways in which they are involved.

## Physical and Chemical Properties

Argon and krypton, both members of Group 18 of the periodic table, are colorless, odorless, and tasteless gases under standard conditions.<sup>[1][2]</sup> Their most defining characteristic is their chemical inertness, which stems from their completely filled outermost electron shells.<sup>[1][2]</sup> This stable electronic configuration makes them highly resistant to forming chemical bonds with other elements.<sup>[1][2]</sup>

While generally unreactive, under extreme laboratory conditions, krypton has been shown to form a limited number of compounds, most notably with fluorine to create krypton difluoride ( $\text{KrF}_2$ ).<sup>[2]</sup> Argon is even less reactive, with only a few very unstable compounds, such as argon fluorohydride ( $\text{HArF}$ ), having been synthesized at extremely low temperatures.<sup>[3]</sup>

The physical properties of argon and krypton are primarily governed by weak van der Waals forces, which increase with the size and mass of the atoms. This trend is reflected in their boiling and melting points, with the heavier krypton having higher values than argon.

## Comparative Data of Physical Properties

The following tables provide a summary of the key physical properties of argon and krypton for easy comparison.

Property	Argon (Ar)	Krypton (Kr)
Atomic Number	18	36
Atomic Weight	39.948 u	83.798 u
Electron Configuration	[Ne] 3s <sup>2</sup> 3p <sup>6</sup>	[Ar] 3d <sup>10</sup> 4s <sup>2</sup> 4p <sup>6</sup>
Melting Point	-189.3 °C (-308.7 °F) <a href="#">[1]</a>	-157.4 °C (-251.3 °F) <a href="#">[4]</a>
Boiling Point	-185.8 °C (-302.4 °F) <a href="#">[1]</a>	-153.4 °C (-244.1 °F) <a href="#">[4]</a>
Density (at STP)	1.784 g/L <a href="#">[1]</a>	3.749 g/L <a href="#">[5]</a>
Solubility in Water	2.5 times more soluble than nitrogen <a href="#">[6]</a>	Sparingly soluble <a href="#">[5]</a>
Crystal Structure (Solid)	Face-centered cubic	Face-centered cubic <a href="#">[4]</a>

## Isotopic Composition

Both argon and krypton have several naturally occurring stable isotopes. The isotopic composition can be crucial for specific applications, such as radiometric dating.

Element	Stable Isotopes
Argon	<sup>36</sup> Ar, <sup>38</sup> Ar, <sup>40</sup> Ar
Krypton	<sup>78</sup> Kr, <sup>80</sup> Kr, <sup>82</sup> Kr, <sup>83</sup> Kr, <sup>84</sup> Kr, <sup>86</sup> Kr <a href="#">[4]</a>

## Experimental Protocols

The determination of the physical and chemical properties of argon and krypton requires precise experimental techniques, particularly given their gaseous nature at room temperature and their low reactivity.

## Determination of Gas Density (Dumas Method)

The Dumas method is a classical experimental procedure for determining the molar mass and density of a volatile substance.

Methodology:

- **Vessel Preparation:** A glass flask of known volume is thoroughly cleaned, dried, and weighed.
- **Sample Introduction:** A small amount of the liquefied noble gas is introduced into the flask.
- **Vaporization:** The flask is heated in a water bath, causing the liquid to vaporize and expel the air from the flask.
- **Sealing:** Once all the liquid has vaporized and the gas inside has reached thermal equilibrium with the water bath, the flask is sealed.
- **Cooling and Weighing:** The sealed flask is cooled to room temperature, and its exterior is carefully dried. The flask is then weighed again.
- **Volume Determination:** The volume of the flask is determined by filling it with water and measuring the volume of the water.
- **Calculation:** The mass of the condensed gas is found by subtracting the initial mass of the flask from the final mass. The density is then calculated by dividing the mass of the gas by the volume of the flask. The ideal gas law can then be used to determine the molar mass.

## Determination of Melting and Boiling Points (Cryostat Method)

Due to their extremely low melting and boiling points, the determination of these properties for argon and krypton requires the use of a cryostat.

#### Methodology:

- **Sample Condensation:** A small, pure sample of the noble gas is introduced into a sample holder within a cryostat. The cryostat is cooled using a cryogen (e.g., liquid nitrogen or liquid helium) to a temperature below the expected melting point of the gas, causing it to solidify.
- **Controlled Heating:** The temperature of the cryostat is then slowly and controllably increased.
- **Melting Point Observation:** The temperature at which the solid begins to melt and the temperature at which it completely becomes a liquid are recorded. This range represents the melting point.
- **Boiling Point Observation:** As the temperature continues to rise, the liquid will begin to boil. The temperature at which the liquid boils at a constant pressure (typically atmospheric pressure) is recorded as the boiling point.
- **Temperature and Pressure Measurement:** Accurate temperature sensors and pressure gauges are essential for precise measurements.

## Isotopic Analysis (Quadrupole Mass Spectrometry)

Quadrupole mass spectrometry is a powerful technique for determining the isotopic composition of noble gases.

#### Methodology:

- **Sample Introduction:** A small, purified sample of the noble gas is introduced into the high-vacuum system of the mass spectrometer.
- **Ionization:** The gas atoms are ionized, typically by electron impact, creating positively charged ions.
- **Mass Filtering:** The ions are then accelerated into a quadrupole mass filter, which consists of four parallel metal rods. A combination of direct current (DC) and radio frequency (RF) voltages is applied to the rods. For a given set of voltages, only ions with a specific mass-to-charge ratio will have a stable trajectory and pass through the filter.

- **Detection:** The ions that successfully pass through the quadrupole filter are detected by an electron multiplier or a Faraday cup.
- **Isotopic Ratio Calculation:** By systematically varying the RF and DC voltages, the instrument can scan through a range of mass-to-charge ratios, allowing for the detection and quantification of each isotope. The relative abundance of each isotope is then calculated from the detector signal.

## Gas Purity Analysis (Gas Chromatography)

Gas chromatography (GC) is a common method for separating and analyzing the components of a gas mixture, making it ideal for determining the purity of argon and krypton samples.

Methodology:

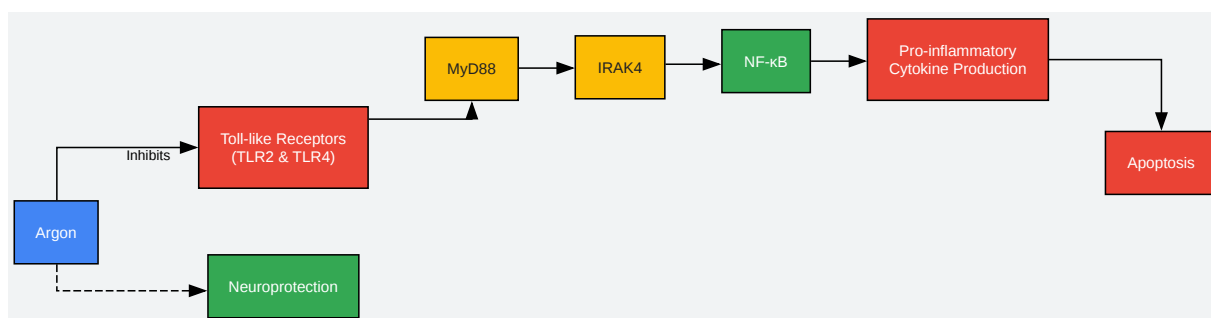
- **Sample Injection:** A small, known volume of the gas sample is injected into the gas chromatograph.
- **Mobile Phase:** An inert carrier gas (the mobile phase), such as helium or hydrogen, carries the sample through a long, thin, coiled tube known as the column.
- **Stationary Phase:** The inner wall of the column is coated with a stationary phase, a microscopic layer of a liquid or a solid adsorbent.
- **Separation:** As the gas mixture travels through the column, its components interact with the stationary phase to different extents. Components that interact more strongly with the stationary phase will move more slowly through the column than components that interact less. This differential partitioning leads to the separation of the components.
- **Detection:** As each component exits the column, it passes through a detector, which generates a signal. The time it takes for a component to travel through the column is known as its retention time, which is a characteristic of that component under the specific GC conditions.
- **Quantification:** The area under each peak in the resulting chromatogram is proportional to the concentration of that component in the sample.

## Visualizations of Key Applications

The unique properties of argon and krypton lend themselves to a variety of specialized applications in research and medicine. The following diagrams, generated using the DOT language, illustrate some of these key processes.

### Neuroprotective Signaling Pathway of Argon

Recent research has shown that argon can exhibit neuroprotective effects, potentially by modulating inflammatory pathways. One proposed mechanism involves the inhibition of Toll-like receptors (TLRs).

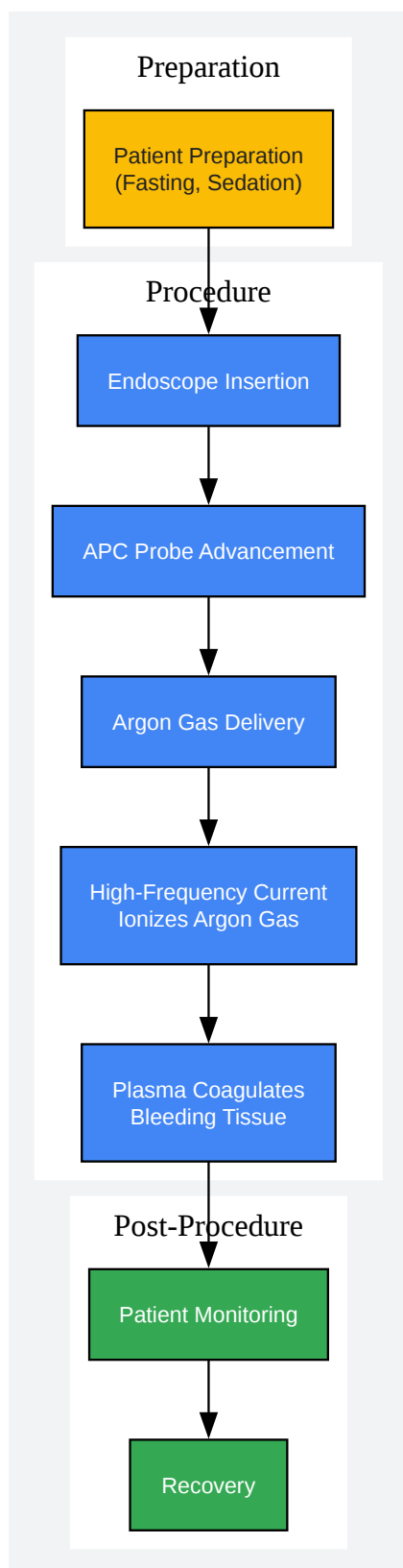


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Argon's neuroprotective mechanism.

### Experimental Workflow for Argon Plasma Coagulation (APC)

Argon plasma coagulation is a medical procedure used to control bleeding in tissues. The inert nature of argon prevents combustion and its plasma can be precisely directed.



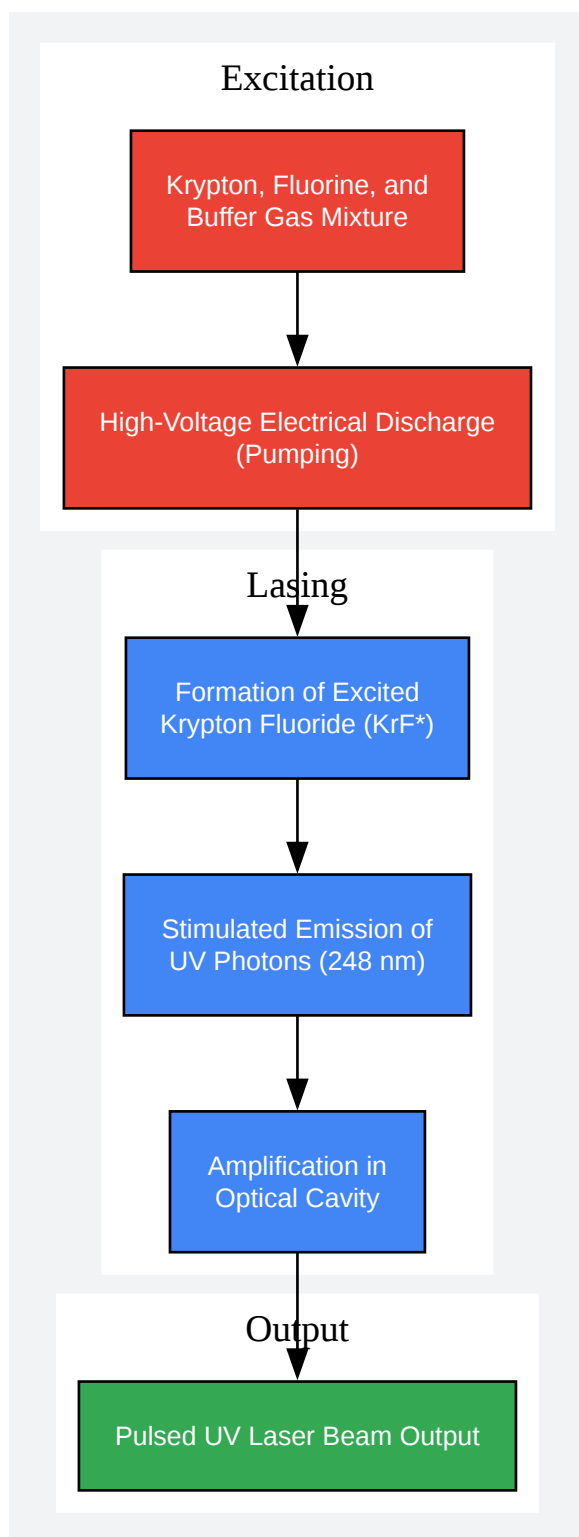
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Workflow of Argon Plasma Coagulation.

## Operational Workflow of a Krypton Fluoride (KrF) Excimer Laser

Krypton fluoride excimer lasers are powerful sources of ultraviolet light, widely used in applications like semiconductor manufacturing and medical surgery.



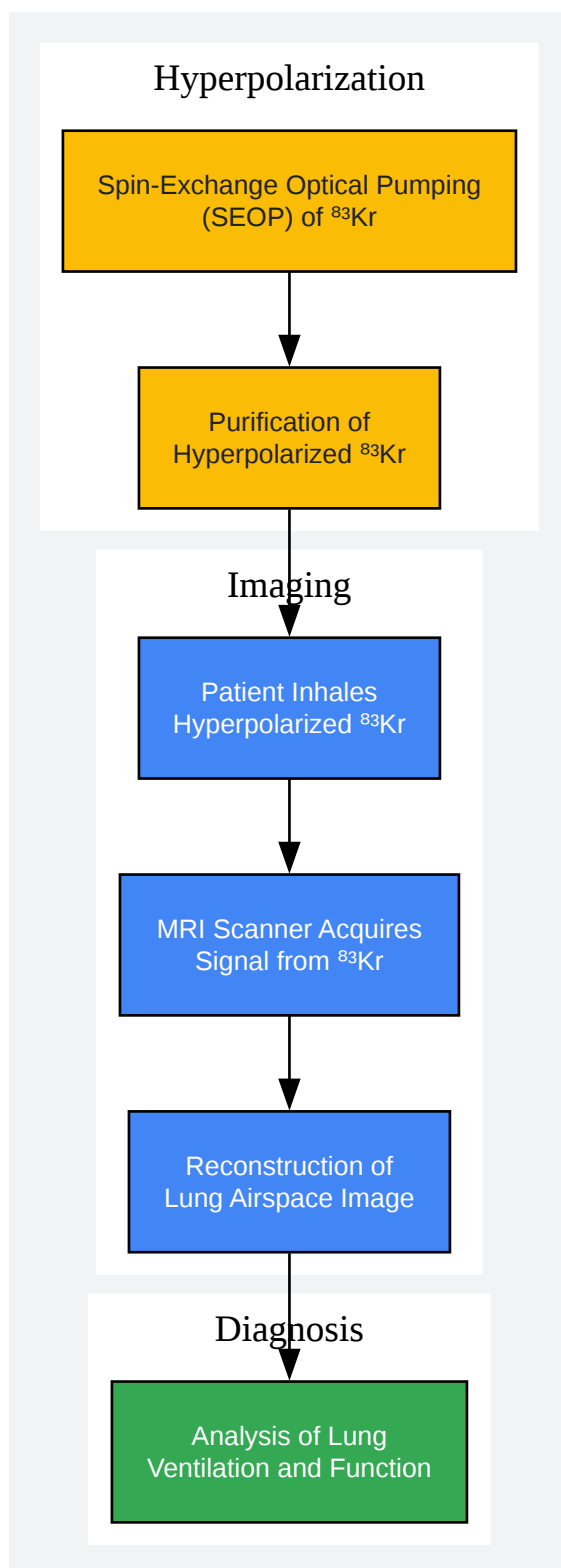


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Krypton Fluoride Excimer Laser Operation.

## Workflow for Hyperpolarized Krypton-83 MRI of the Lungs

Hyperpolarized krypton-83 is being investigated as a contrast agent for Magnetic Resonance Imaging (MRI) to visualize the airspaces of the lungs.



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Workflow for Hyperpolarized Krypton-83 Lung MRI.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)